

Ditetradecyl Adipate Shines in Lubricant Performance, Outclassing Mineral Oil Alternatives

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Compound of Interest

Compound Name: *Ditetradecyl adipate*

Cat. No.: *B15345863*

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In the competitive landscape of industrial lubricants, **ditetradecyl adipate**, a synthetic ester, is demonstrating superior performance characteristics when compared to conventional mineral oils. This comprehensive analysis, targeted at researchers, scientists, and drug development professionals, delves into the quantitative advantages of **ditetradecyl adipate**, supported by experimental data and standardized testing protocols.

Ditetradecyl adipate consistently exhibits a higher viscosity index, lower pour point, and enhanced thermal and oxidative stability, positioning it as a premium lubricant for demanding applications where reliability and longevity are paramount.

Performance Under the Microscope: A Quantitative Comparison

To provide a clear and objective comparison, the following table summarizes the typical performance data for **ditetradecyl adipate** against a representative Group II mineral oil (ISO VG 32). The data is benchmarked against standardized ASTM International test methods, ensuring accuracy and comparability.

Property	Ditetradecyl Adipate (Typical)	Group II Mineral Oil (ISO VG 32) (Typical)	ASTM Test Method
Kinematic Viscosity @ 40°C (cSt)	~29 - 33	~32	D445
Kinematic Viscosity @ 100°C (cSt)	~5.5 - 6.0	~5.4	D445
Viscosity Index	>150	~100	D2270
Pour Point (°C)	< -50	~ -15	D97
Flash Point (°C)	> 220	~210	D92
Wear Scar Diameter (mm)	< 0.40	> 0.50	D4172
Oxidative Stability (RPVOT, minutes)	> 400	~200	D2272

Key Performance Advantages of Ditetradecyl Adipate

The data unequivocally highlights the superior performance of **ditetradecyl adipate** in several critical areas:

- **Enhanced Viscosity Control:** With a significantly higher viscosity index, **ditetradecyl adipate** maintains its viscosity over a wider temperature range. This translates to more consistent and reliable lubrication, particularly in applications with fluctuating operating temperatures.
- **Superior Low-Temperature Fluidity:** The remarkably low pour point of **ditetradecyl adipate** ensures excellent fluidity in cold environments, facilitating easier start-ups and reducing wear on components.
- **Improved Thermal and Oxidative Stability:** The higher flash point and significantly longer RPVOT (Rotating Pressure Vessel Oxidation Test) time indicate superior resistance to

thermal breakdown and oxidation. This leads to a longer lubricant life, reduced sludge and deposit formation, and extended drain intervals.

- **Excellent Wear Protection:** The smaller wear scar diameter in the Four-Ball Wear Test demonstrates the superior anti-wear properties of **ditetradecyl adipate**, which can significantly extend the operational life of machinery.

Experimental Protocols: A Closer Look at the Methodology

The performance data presented is derived from standardized ASTM test methods, ensuring a rigorous and repeatable evaluation of lubricant properties.

Viscosity and Viscosity Index (ASTM D445 & D2270)

The kinematic viscosity is determined by measuring the time for a volume of liquid to flow under gravity through a calibrated viscometer at a controlled temperature. The viscosity index is then calculated from the kinematic viscosities at 40°C and 100°C, providing a measure of how much the viscosity changes with temperature.

Pour Point (ASTM D97)

This test method involves cooling a sample at a specified rate and examining it for flow characteristics at intervals of 3°C. The pour point is the lowest temperature at which the oil is observed to flow.

Flash Point (ASTM D92)

The flash point is determined by heating the lubricant in an open cup and passing a small flame over the surface at specified intervals. The flash point is the lowest temperature at which the vapors above the liquid ignite.

Wear Preventive Characteristics (ASTM D4172)

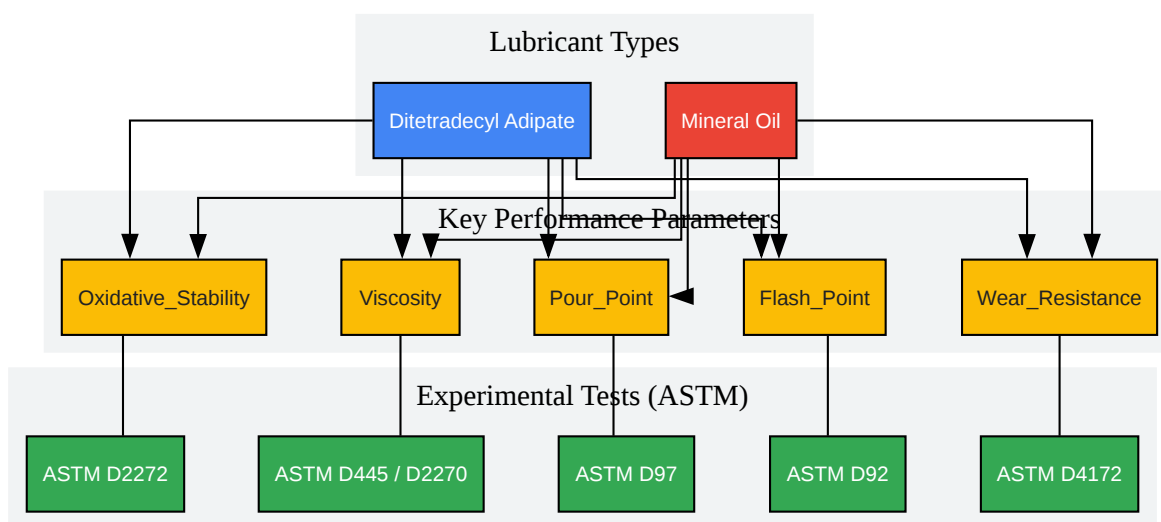
This test evaluates the anti-wear properties of a lubricant using a four-ball apparatus. Three steel balls are clamped together and covered with the lubricant, while a fourth ball is rotated against them under a specified load, speed, and temperature. The average diameter of the wear scars on the three lower balls is then measured.

Oxidative Stability (ASTM D2272 - RPVOT)

The Rotating Pressure Vessel Oxidation Test assesses a lubricant's resistance to oxidation. A sample of the lubricant, mixed with water and a copper catalyst, is placed in a pressurized vessel filled with oxygen. The vessel is then heated and rotated. The time it takes for the oxygen pressure to drop by a specified amount is measured as the oxidation induction time.

Logical Flow of Lubricant Performance Comparison

The following diagram illustrates the logical workflow for comparing the performance of **ditetradecyl adipate** and mineral oils.



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Caption: Lubricant performance comparison workflow.

In conclusion, the comprehensive data and standardized testing demonstrate that **ditetradecyl adipate** offers significant performance advantages over traditional mineral oils, making it an excellent choice for demanding applications that require superior lubrication, extended equipment life, and enhanced operational reliability.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com